

An In-depth Technical Guide to 1-Bromo-4-dimethylphosphoryl-benzene

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Compound of Interest

Compound Name: 1-Bromo-4-dimethylphosphoryl-benzene

Cat. No.: B1528430

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **1-Bromo-4-dimethylphosphoryl-benzene**. This organophosphorus compound is of increasing interest in medicinal chemistry and materials science due to the unique characteristics of the dimethylphosphine oxide moiety. This document summarizes its known physicochemical properties, provides a detailed experimental protocol for its synthesis, and explores its potential role in drug development based on the current understanding of related compounds.

Chemical and Physical Properties

1-Bromo-4-dimethylphosphoryl-benzene, also known as (4-bromophenyl)dimethylphosphine oxide, is a solid, light yellow to yellow crystalline compound.^[1] Its core structure consists of a benzene ring substituted with a bromine atom and a dimethylphosphoryl group at the para positions.

Table 1: Physicochemical Properties of **1-Bromo-4-dimethylphosphoryl-benzene**

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrOP	[1]
Molecular Weight	233.04 g/mol	[1]
Appearance	Light yellow to yellow solid	[1]
Purity (by HPLC)	≥98.14%	[1]
CAS Number	4648-59-3	

Table 2: Spectroscopic Data of **1-Bromo-4-dimethylphosphoryl-benzene**

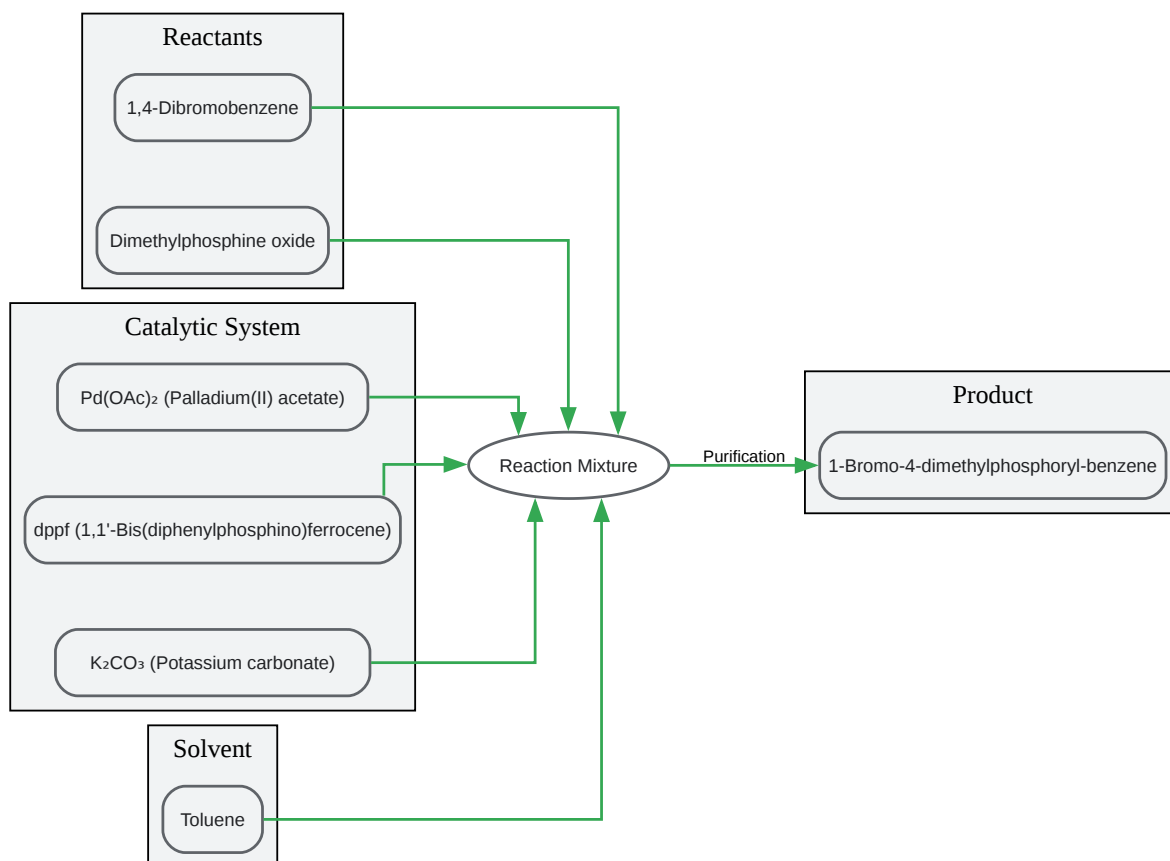
Spectrum	Data	Source
¹ H NMR	Consistent with structure	[1]
Mass Spectrometry (MS)	Consistent with structure	[1]
¹³ C NMR	Data not available in the searched literature.	
³¹ P NMR	Data not available in the searched literature.	

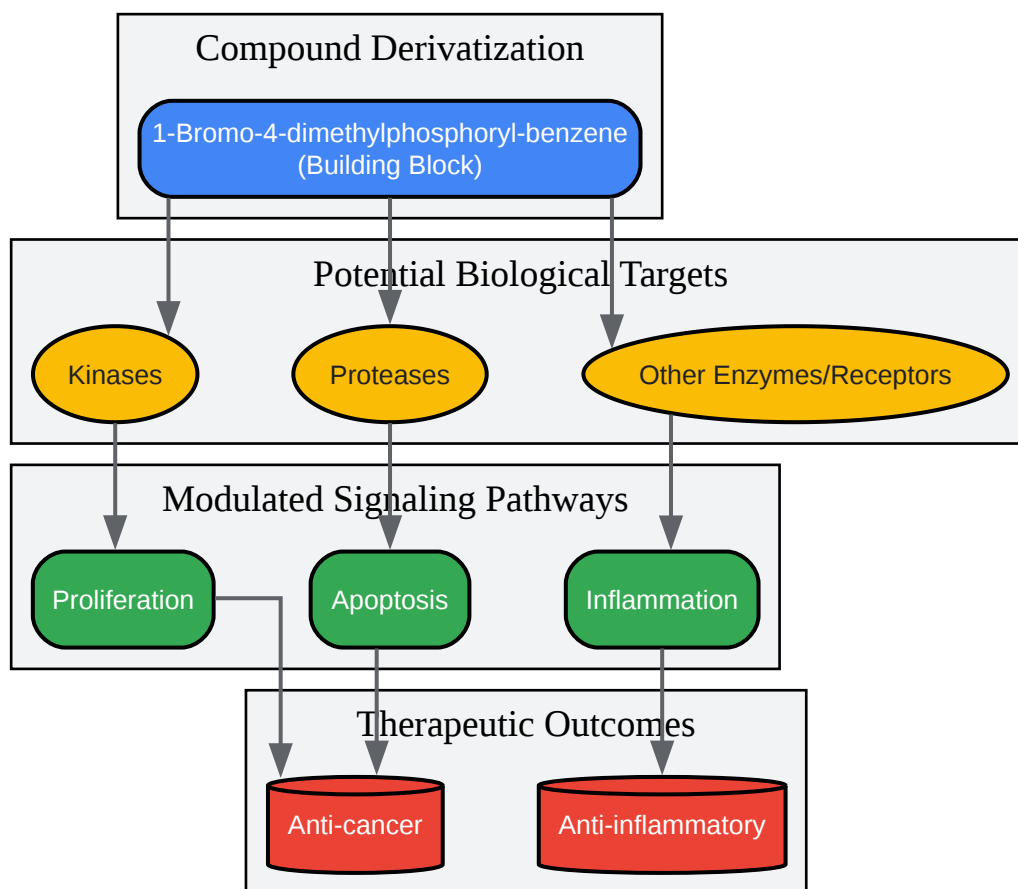
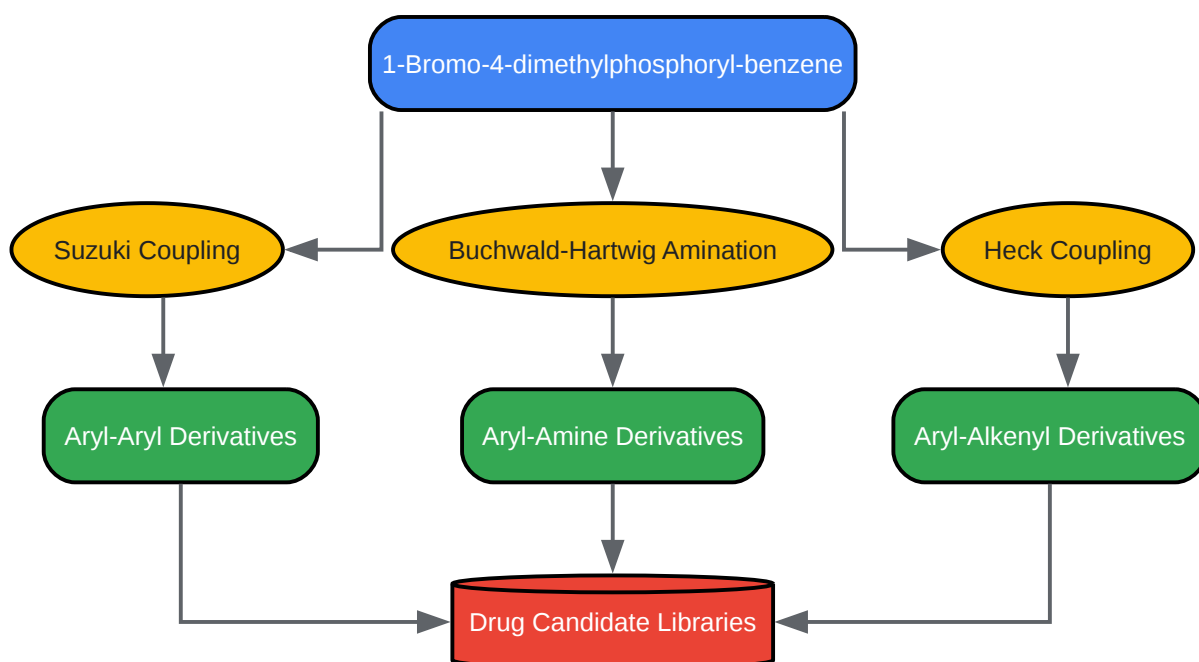
Synthesis and Purification

The synthesis of **1-Bromo-4-dimethylphosphoryl-benzene** can be achieved through a palladium-catalyzed cross-coupling reaction, a common method for forming carbon-phosphorus bonds. The general approach involves the reaction of an aryl halide with a secondary phosphine oxide.

Experimental Protocol: Palladium-Catalyzed C-P Cross-Coupling

This protocol is based on established methods for the synthesis of arylphosphine oxides.





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References

- 1. researchgate.net [researchgate.net]
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